

20-Hydroxyganoderic Acid G structure and chemical properties.

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Compound of Interest

Compound Name: 20-Hydroxyganoderic Acid G

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An In-Depth Technical Guide to 20-Hydroxyganoderic Acid G

For Researchers, Scientists, and Drug Development Professionals

Abstract

20-Hydroxyganoderic Acid G is a highly oxygenated lanostane triterpenoid derived from fungi of the *Ganoderma* genus, notably *Ganoderma curtisii*. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities, with a focus on its anti-inflammatory potential. Detailed experimental protocols and an exploration of its mechanism of action involving key signaling pathways are presented to facilitate further research and drug development efforts.

Chemical Structure and Properties

20-Hydroxyganoderic Acid G is distinguished by a lanostane skeleton, a tetracyclic triterpene framework, with an additional hydroxyl group at the C-20 position. Its systematic IUPAC name, molecular formula, and other key identifiers are provided below.

Table 1: Chemical and Physical Properties of **20-Hydroxyganoderic Acid G**

Property	Value	Source(s)
IUPAC Name	(4E)-7-[(1R,3aS,4R,5R,7aS,8R,9R,11aS,11bR)-4,8-dihydroxy-1-(2-hydroxypropan-2-yl)-3a,5,7a,9-tetramethyl-2,6-dioxododecahydro-1H-cyclopenta[a]phenanthren-4-yl]-5-methylhept-4-enoic acid	Inferred from structure
Molecular Formula	C ₃₀ H ₄₄ O ₉	[1] [2]
Molecular Weight	548.66 g/mol	[1] [2]
CAS Number	400604-12-8	[1]
Appearance	Not specified in literature	
Melting Point	Not specified in literature	
Optical Rotation	Not specified in literature	
Solubility	Soluble in DMSO. Formulations for in vivo use can be prepared in a mixture of DMSO, PEG300, Tween-80, and saline.	[3]
InChI Key	HHCQRNABFNZPFW- BETRBYGXSA-N	[2]

Note: Specific experimental data for melting point and optical rotation for **20-Hydroxyganoderic Acid G** are not readily available in the cited literature. The provided solubility information is based on general laboratory practice for similar compounds.

Biological Activities and Quantitative Data

The primary biological activity reported for **20-Hydroxyganoderic Acid G** is its anti-inflammatory effect, particularly in the context of neuroinflammation.

Anti-inflammatory Activity

20-Hydroxyganoderic Acid G has been shown to inhibit the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-activated BV-2 microglial cells. Microglia are the resident immune cells of the central nervous system, and their overactivation contributes to neuroinflammatory processes in various neurological disorders.

Table 2: In Vitro Anti-inflammatory Activity of **20-Hydroxyganoderic Acid G**

Cell Line	Assay	Endpoint	IC50 (μM)	Source(s)
BV-2 (murine microglia)	Nitric Oxide (NO) Production	Inhibition of LPS-induced NO release	21.33	[1]

This finding suggests that **20-Hydroxyganoderic Acid G** has the potential to be a therapeutic agent for neuroinflammatory diseases.[\[1\]](#)

Anticancer and Immunomodulatory Activities

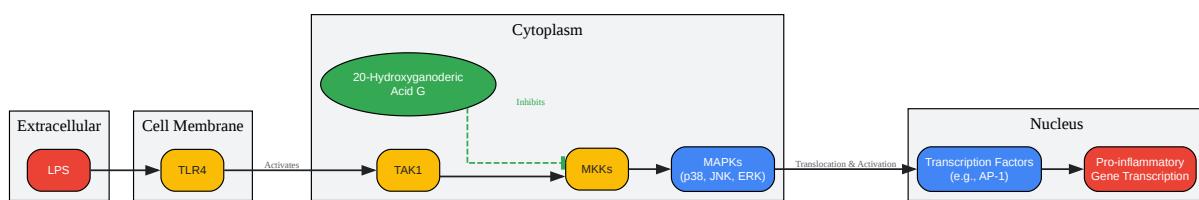
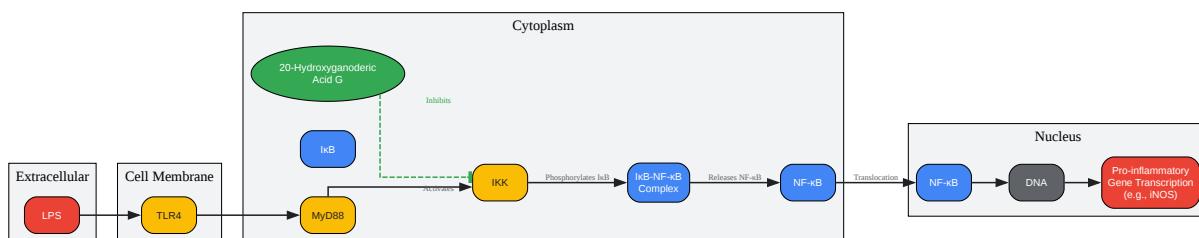
While many ganoderic acids exhibit anticancer and immunomodulatory properties, specific studies quantifying these effects for **20-Hydroxyganoderic Acid G** are limited in the currently available literature. Broader research on ganoderic acids suggests that they can induce apoptosis and cell cycle arrest in various cancer cell lines and modulate immune responses through cytokine regulation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Further investigation is required to determine the specific efficacy of **20-Hydroxyganoderic Acid G** in these areas.

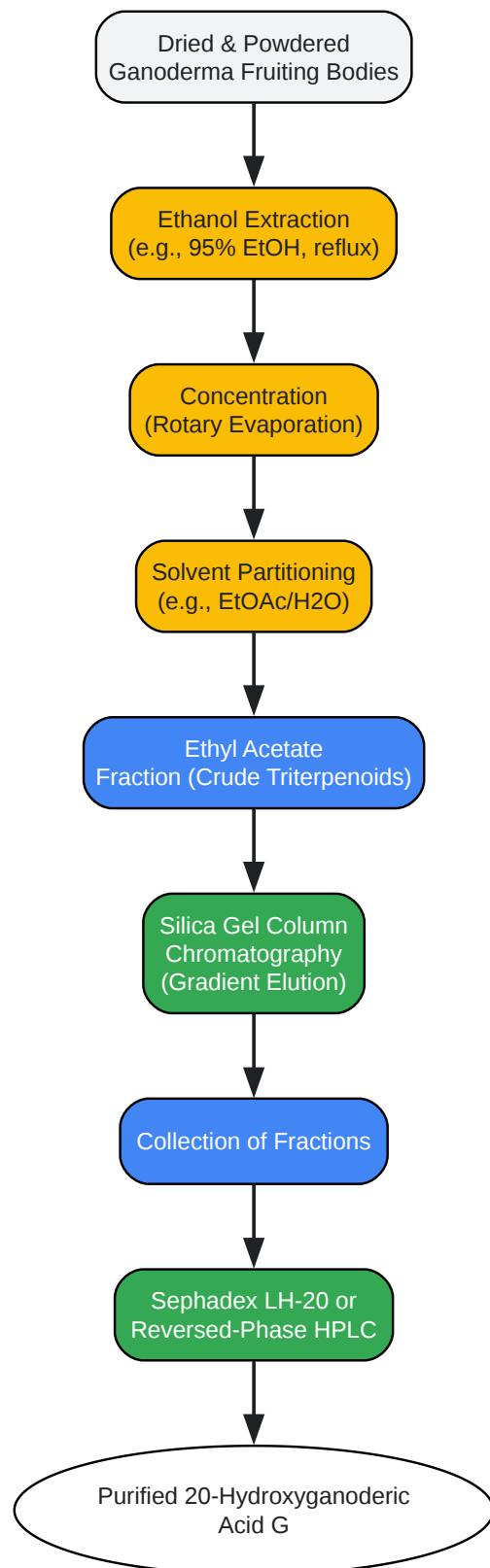
Signaling Pathways

The anti-inflammatory effects of ganoderic acids are often attributed to their modulation of key intracellular signaling pathways that regulate the expression of inflammatory genes. While direct evidence for **20-Hydroxyganoderic Acid G** is still emerging, the known mechanisms of related ganoderic acids provide a strong basis for its likely mode of action.

NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a central regulator of the inflammatory response. In resting cells, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Upon stimulation by pro-inflammatory signals like LPS, IκB is phosphorylated and degraded, allowing NF-κB to translocate to the nucleus and activate the transcription of pro-inflammatory genes, including inducible nitric oxide synthase (iNOS), which produces NO. Several ganoderic acids have been shown to inhibit NF-κB activation in microglia and other immune cells.^{[8][9][10][11][12][13]} It is highly probable that **20-Hydroxyganoderic Acid G** exerts its anti-inflammatory effects by interfering with this pathway, thereby reducing the expression of iNOS and subsequent NO production.



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